

# Replicating Key Experiments on NF110's Function in circRNA Regulation: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of key experiments demonstrating the function of the RNA-binding protein **NF110** in circular RNA (circRNA) regulation. It is designed to assist researchers in replicating these pivotal studies and objectively evaluating the role of **NF110** in comparison to other regulatory proteins. Detailed experimental protocols, quantitative data summaries, and pathway visualizations are presented to facilitate experimental design and data interpretation.

# **Quantitative Data Summary**

The following tables summarize the key quantitative findings from seminal studies on **NF110** and its isoform NF90 in circRNA biogenesis and interaction. These tables provide a clear comparison of the effects of **NF110** manipulation on circRNA expression and its association with circRNAs, alongside data for alternative circRNA-regulating proteins.

Table 1: Effect of RNA-Binding Protein Knockdown on circRNA Expression



Target Protein	circRNA Target	Cell Line	Fold Change in circRNA Expression (siRNA Knockdown vs. Control)	Reference
NF90/NF110	circPOLR2A	HeLa	~2.5-fold decrease	Li et al., 2017
NF90/NF110	Endogenous circRNAs (Global)	HeLa	General decrease observed in RNA-seq	Li et al., 2017
QKI	Reporter circRNA	HEK293T	Significant decrease	Conn et al., 2015
MBNL1	circMBL	HeLa	Decrease	Ashwal-Fluss et al., 2014
ADAR1 (p150)	Endogenous circRNAs (Global)	HeLa	General increase observed in RNA-seq	Ivanov et al., 2015
DHX9	Endogenous circRNAs (Global)	HeLa	General increase observed in RNA-seq	Aktaş et al., 2017

Table 2: RNA Immunoprecipitation (RIP) Enrichment of circRNAs



Antibody	circRNA Target	Cell Line	Enrichment (Fold over IgG control)	Reference
Anti- NF90/NF110	circPOLR2A	HeLa	~15-fold enrichment	Li et al., 2017
Anti- NF90/NF110	Mature circRNAs (Global)	Cytoplasmic fraction, HeLa	Significant enrichment	Li et al., 2017
Anti-QKI	circRNAs with QKI binding motifs	HEK293T	Enriched	Conn et al., 2015
Anti-MBNL1	circMBL	Fly heads	Enriched	Ashwal-Fluss et al., 2014

# **Detailed Experimental Protocols**

This section provides detailed methodologies for key experiments used to elucidate the function of **NF110** in circRNA regulation.

# siRNA-Mediated Knockdown of NF90/NF110 and circRNA Quantification

This protocol describes the process of reducing NF90/**NF110** expression using small interfering RNAs (siRNAs) and subsequently quantifying the impact on circRNA levels.

#### Materials:

- HeLa cells
- Opti-MEM I Reduced Serum Medium
- Lipofectamine RNAiMAX Transfection Reagent
- siRNAs targeting NF90/NF110 (and non-targeting control)
- TRIzol reagent



- RNase R
- Reverse transcription kit
- qPCR master mix
- Divergent primers specific for the circRNA of interest

#### Protocol:

- · Cell Culture and Transfection:
  - Plate HeLa cells in 6-well plates and grow to 70-80% confluency.
  - For each well, dilute siRNAs (50 pmol) in 250 μL of Opti-MEM.
  - $\circ$  In a separate tube, dilute 5  $\mu$ L of Lipofectamine RNAiMAX in 250  $\mu$ L of Opti-MEM and incubate for 5 minutes at room temperature.
  - Combine the diluted siRNAs and Lipofectamine RNAiMAX, mix gently, and incubate for 20 minutes at room temperature.
  - Add the siRNA-lipid complex to the cells.
  - Incubate cells for 48-72 hours at 37°C.
- RNA Isolation and RNase R Treatment:
  - Harvest cells and isolate total RNA using TRIzol reagent according to the manufacturer's instructions.
  - Treat 2 μg of total RNA with 1 unit of RNase R at 37°C for 15 minutes to digest linear RNAs. Inactivate RNase R at 70°C for 10 minutes.
- Reverse Transcription and Quantitative PCR (qRT-PCR):
  - Perform reverse transcription on the RNase R-treated RNA to synthesize cDNA.



- Set up qRT-PCR reactions using a suitable master mix and divergent primers flanking the back-splice junction of the target circRNA.
- Use a housekeeping gene (e.g., GAPDH, amplified with convergent primers from untreated RNA) for normalization.
- Calculate the relative expression of the circRNA using the ΔΔCt method.[1][2][3][4]

# RNA Immunoprecipitation (RIP) of NF90/NF110

This protocol details the immunoprecipitation of NF90/**NF110** to identify associated circRNAs. [5][6]

#### Materials:

- HeLa cells
- Antibody specific to NF90/NF110
- Normal rabbit IgG (as a negative control)
- Protein A/G magnetic beads
- RIP buffer (containing protease and RNase inhibitors)
- Proteinase K
- TRIzol reagent

#### Protocol:

- Cell Lysis and Lysate Preparation:
  - Harvest approximately 1x10^7 HeLa cells and wash with ice-cold PBS.
  - Lyse cells in RIP buffer on ice.
  - Centrifuge to pellet cell debris and collect the supernatant containing the protein-RNA complexes.



#### Immunoprecipitation:

- Pre-clear the lysate by incubating with protein A/G magnetic beads.
- Incubate the pre-cleared lysate with the anti-NF90/NF110 antibody or IgG control overnight at 4°C with gentle rotation.
- Add protein A/G magnetic beads to capture the antibody-protein-RNA complexes.
- Wash the beads extensively with RIP buffer to remove non-specific binding.
- RNA Elution and Purification:
  - Elute the complexes from the beads and digest the protein with Proteinase K.
  - Isolate the co-immunoprecipitated RNA using TRIzol reagent.
- Analysis:
  - Perform reverse transcription and qRT-PCR using divergent primers to quantify the enrichment of specific circRNAs in the NF90/NF110 RIP sample compared to the IgG control.

# **Luciferase Reporter Assay for circRNA Regulation**

This assay is used to determine the effect of NF90/**NF110** on the expression of a circRNA from a reporter construct.[7][8][9][10]

#### Materials:

- HEK293T cells
- Luciferase reporter plasmid containing a circRNA expression cassette upstream of a luciferase gene.
- Expression plasmid for NF90/NF110 (or an empty vector control).
- Renilla luciferase plasmid (for normalization).



- · Lipofectamine 3000 Transfection Reagent.
- Dual-Luciferase Reporter Assay System.

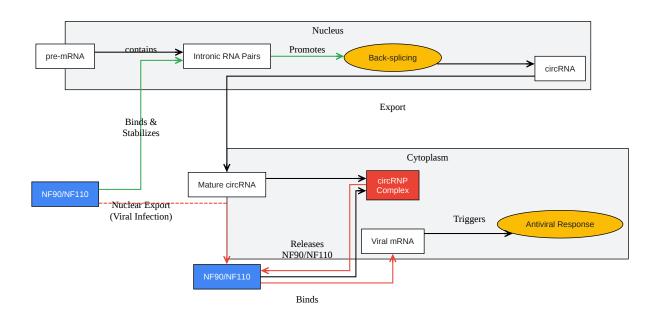
#### Protocol:

- Co-transfection:
  - Plate HEK293T cells in a 24-well plate.
  - Co-transfect the cells with the circRNA luciferase reporter plasmid, the NF90/NF110 expression plasmid (or empty vector), and the Renilla luciferase plasmid using Lipofectamine 3000.
- Cell Lysis and Luciferase Activity Measurement:
  - After 48 hours of transfection, lyse the cells using the passive lysis buffer provided with the assay kit.
  - Measure the firefly and Renilla luciferase activities sequentially in a luminometer according to the manufacturer's protocol.
- Data Analysis:
  - Normalize the firefly luciferase activity to the Renilla luciferase activity for each sample.
  - Compare the normalized luciferase activity in cells overexpressing NF90/NF110 to the empty vector control to determine the effect on circRNA-driven reporter expression.

### **Visualizations**

The following diagrams illustrate the key pathways and experimental workflows described in this guide.

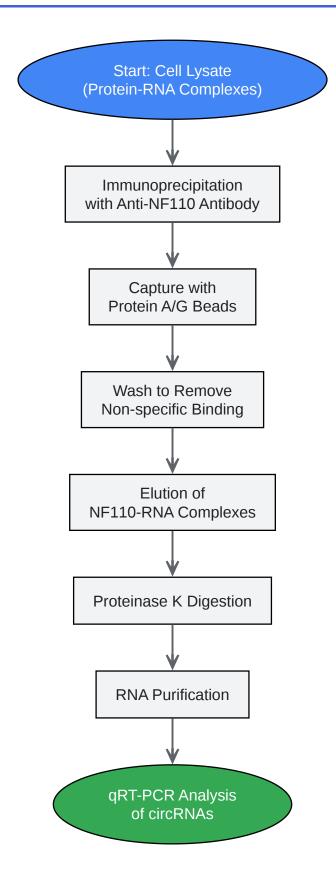




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Caption: **NF110**'s dual role in circRNA biogenesis and function.

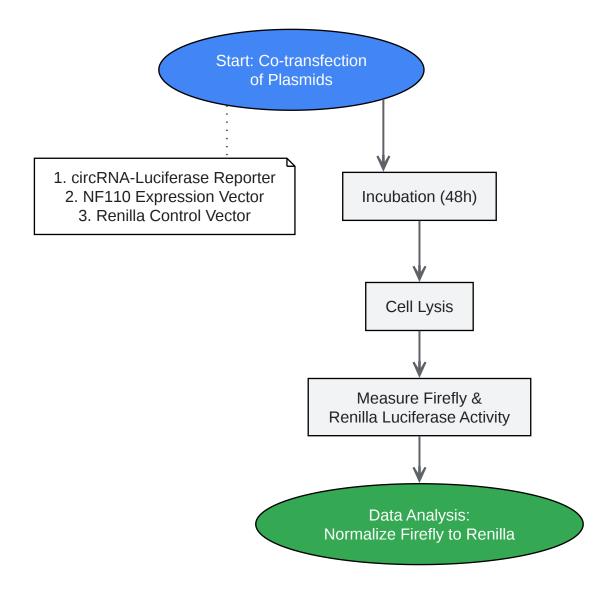




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Caption: Experimental workflow for RNA Immunoprecipitation (RIP).





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Caption: Workflow for the circRNA luciferase reporter assay.

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- To cite this document: BenchChem. [Replicating Key Experiments on NF110's Function in circRNA Regulation: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419100#replicating-key-experiments-on-nf110-s-function-in-circrna-regulation]

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